Proper Disposal and Safe Handling of CDD3505

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Compound of Interest

Compound Name:	*CDD3505*
Cat. No.:	*B1139368*

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For laboratory professionals engaged in drug development and scientific research, the proper management of chemical compounds is paramount to ensuring a safe and compliant operational environment. This document provides essential safety and logistical information for the handling and disposal of **CDD3505**, a compound identified as 4-nitro-1-trityl-1H-imidazole. Adherence to these procedural guidelines is critical for minimizing risks and ensuring the integrity of research activities.

Essential Safety and Handling Precautions

When working with **CDD3505**, it is imperative to use appropriate personal protective equipment (PPE). This includes safety goggles with side-shields, protective gloves, and impervious clothing to prevent skin and eye contact.[1] All handling of this compound should occur in a well-ventilated area, preferably under a chemical fume hood, to avoid the inhalation of any dust or aerosols that may form.[1] An accessible safety shower and eye wash station should be readily available in the event of accidental exposure.[1]

Storage: **CDD3505** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[1] The recommended storage temperature is between 2-8°C.[1]

**Chemical and Physical Properties

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A summary of the key quantitative data for **CDD3505** is presented in the table below for easy reference.

Property	Value
CAS Number	173865-33-3
Molecular Formula	$C_{22}H_{17}N_3O_2$
Molecular Weight	355.39 g/mol
Purity	>95%
Storage Temperature	2-8°C

Spill Management and Disposal Procedures

In the event of a spill, ensure the area is well-ventilated and evacuate personnel to a safe location.[1] Use appropriate personal protective equipment before attempting to manage the spill.[1] Prevent the substance from entering drains or water courses.[1] For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite.[1] Solid spills should be carefully swept up to avoid dust formation. Decontaminate the affected surfaces and equipment by scrubbing with alcohol.[1]

Disposal: All waste material containing **CDD3505** must be disposed of in accordance with federal, state, and local environmental regulations. The primary recommendation is to dispose of the contents and container at an approved waste disposal plant.[2][3] Chemical waste generators are responsible for correctly classifying discarded chemicals as hazardous waste and ensuring complete and accurate compliance with all disposal regulations.[4] Do not mix **CDD3505** with other waste; keep it in its original container for disposal.

Experimental Workflow: Handling and Disposal of CDD3505

The following diagram outlines the standard operating procedure for the lifecycle of **CDD3505** within a laboratory setting, from receipt to final disposal.

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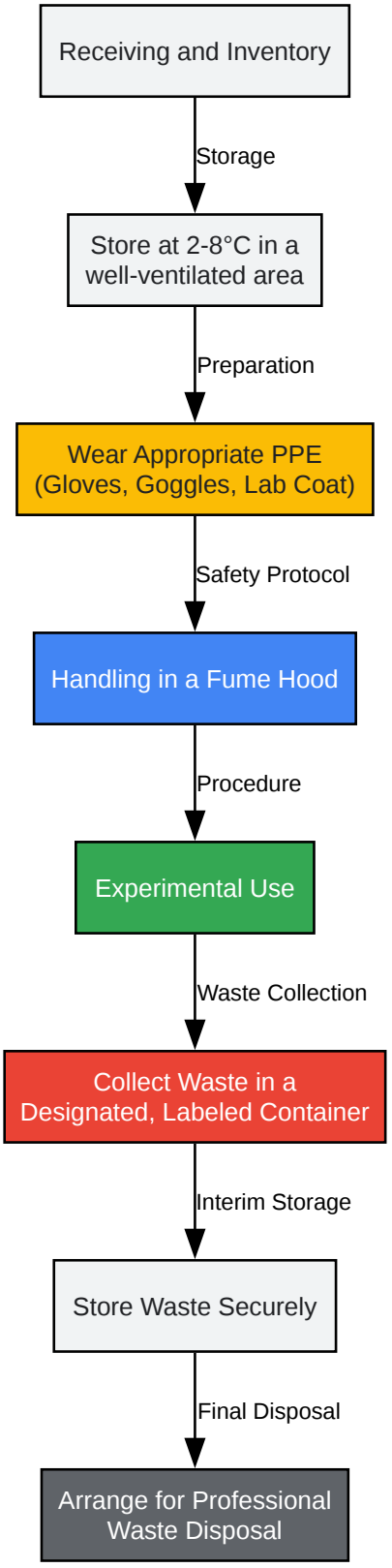

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Workflow for **CDD3505** Handling and Disposal.

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- To cite this document: BenchChem. [Proper Disposal and Safe Handling of CDD3505]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139368/docs#proper-disposal-and-safe-handling-of-cdd3505]

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